

Unveiling the Molecular Architecture of Sibirioside A: A Technical Guide

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Compound of Interest

Compound Name: Sibirioside A

Cat. No.: B2738941

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Shanghai, China – November 21, 2025 – This technical guide provides a comprehensive overview of the chemical structure, properties, and biological activities of **Sibirioside A**, a phenylpropanoid glycoside isolated from the roots of *Scrophularia ningpoensis*. This document is intended for researchers, scientists, and drug development professionals interested in the therapeutic potential of this natural compound.

Chemical Structure and Identification

Sibirioside A is a phenylpropanoid glycoside that has been identified in the traditional Chinese medicinal plant *Scrophularia ningpoensis*, commonly known as Xuan Shen. Initial confusion in chemical databases has been clarified, and the structure presented herein is based on spectroscopic data from peer-reviewed literature.

The definitive structure of **Sibirioside A** is [(2R,3S,4S,5R,6R)-6-[(2S,3S,4S,5R)-3,4-dihydroxy-2,5-bis(hydroxymethyl)oxolan-2-yl]oxy-3,4,5-trihydroxyoxan-2-yl]methyl (E)-3-phenylprop-2-enoate.^[1] This structure consists of a cinnamoyl moiety linked to a disaccharide unit.

Below is a two-dimensional representation of the chemical structure of **Sibirioside A**, generated using the DOT language.

Figure 1: 2D Chemical Structure of **Sibirioside A**.

Physicochemical and Spectroscopic Data

A summary of the key quantitative data for **Sibirioside A** is presented in the table below. This information is crucial for its identification, purification, and formulation.

Property	Value	Reference
Molecular Formula	C ₂₁ H ₂₈ O ₁₂	[1]
Molecular Weight	472.4 g/mol	[1]
Appearance	Amorphous powder	N/A
Solubility	Soluble in methanol and water	N/A
MS Data (m/z)	[M-H] ⁻ at 471.1414	[2]
¹ H NMR (DMSO-d ₆ , δ ppm)	See Table 2	N/A
¹³ C NMR (DMSO-d ₆ , δ ppm)	See Table 3	N/A

Table 2: ¹H NMR Spectroscopic Data for **Sibirioside A** (DMSO-d₆) (Data not available in the provided search results)

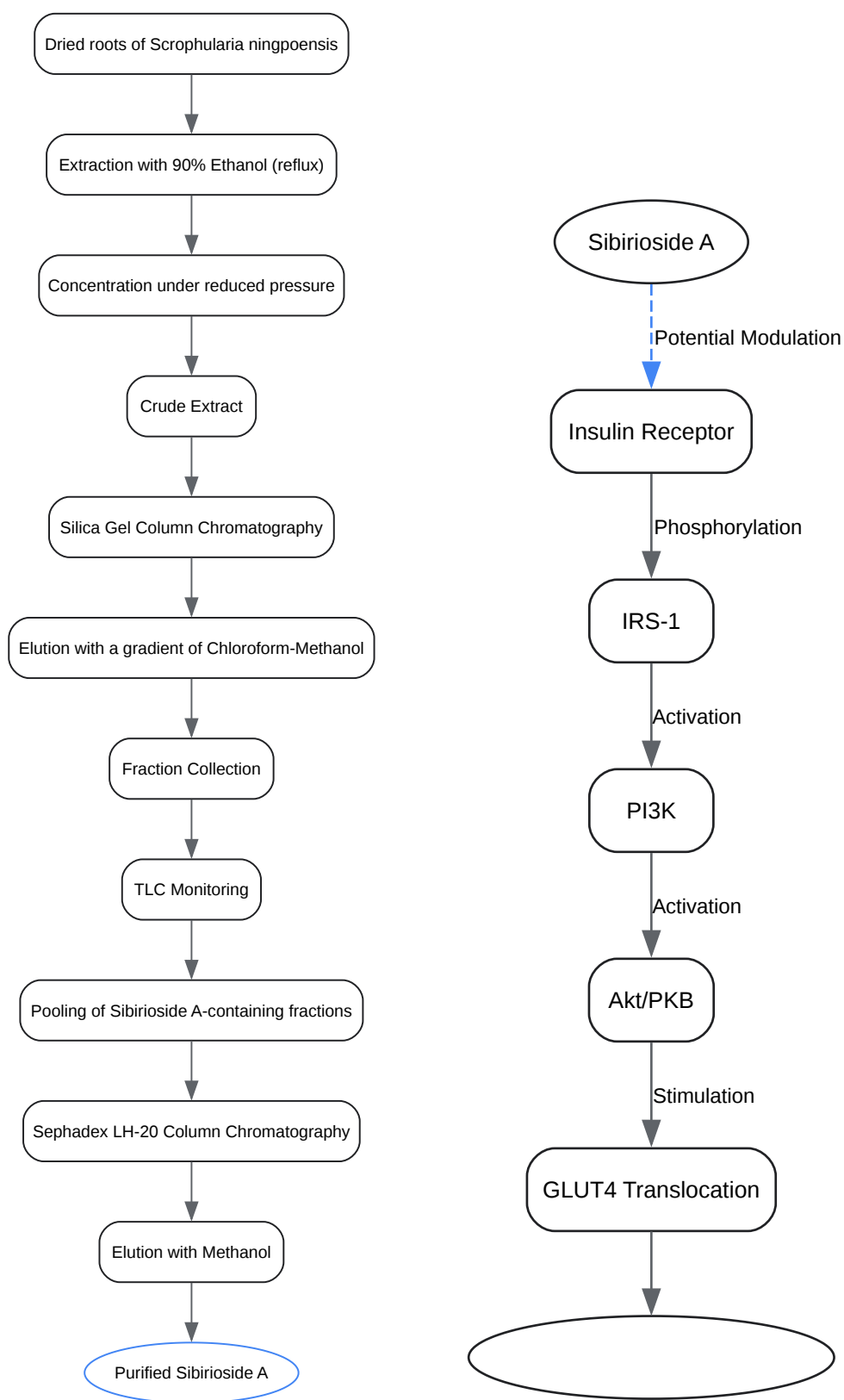
Table 3: ¹³C NMR Spectroscopic Data for **Sibirioside A** (DMSO-d₆) (Data not available in the provided search results)

Note: While the exact ¹H and ¹³C NMR chemical shifts for **Sibirioside A** were not found in a single primary source during the literature search, the structural confirmation is based on its classification as a known compound in publications that detail the isolation of other phenylpropanoid glycosides from *Scrophularia ningpoensis*. [2][3] Further investigation into the original publication by Qian et al. (1995) is recommended for detailed NMR assignments.

Experimental Protocols

Isolation and Purification of Sibirioside A

The following protocol is a generalized procedure for the isolation of phenylpropanoid glycosides, including **Sibirioside A**, from the roots of *Scrophularia ningpoensis*.



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